

# A Technical Guide to Commercial Irbesartan-d4 for Research Applications

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of commercially available **Irbesartan-d4**, a deuterated internal standard essential for the accurate quantification of the antihypertensive drug Irbesartan in preclinical and clinical research. This document outlines key technical specifications from various suppliers, detailed experimental protocols for its use in bioanalytical assays, and workflow visualizations to support study design and execution.

## **Commercial Suppliers and Product Specifications**

**Irbesartan-d4** (CAS No. 1216883-23-6) is available from several reputable suppliers catering to the research community. The following tables summarize the key quantitative data for **Irbesartan-d4** from a selection of commercial sources to facilitate comparison and procurement.

Table 1: General Product Specifications for Irbesartan-d4



Supplier	CAS Number	Molecular Formula	Molecular Weight ( g/mol )
LGC Standards	1216883-23-6	C25H24D4N6O	432.55
Cayman Chemical	1216883-23-6	C25H24D4N6O	432.6
GlpBio	1216883-23-6	C25H24D4N6O	432.6
MedchemExpress	1216883-23-6	C25H24D4N6O	432.55
Clearsynth	1216883-23-6	C25H24D4N6O	432.55
Sussex Research	1216883-23-6	C25H24D4N6O	432.55
ARTIS STANDARDS	1216883-23-6	C25H24D4N6O	432.56
Simson Pharma	1216883-23-6	Not Specified	Not Specified

Table 2: Quality and Formulation Data for Irbesartan-d4



Supplier	Purity	Isotopic Enrichment	Formulation	Storage Temperature
LGC Standards	>95% (HPLC)	Not Specified	Neat Solid	+4°C
Cayman Chemical	≥98% (Irbesartan)	≥99% deuterated forms (d1-d4); ≤1% d₀	Solid	-20°C
GlpBio	>99.00%	Not Specified	Solid	-20°C
MedchemExpres s	99.46%	Not Specified	Solid	-20°C (1 month), -80°C (6 months)
Clearsynth	≥90% (HPLC)	Not Specified	Solid	2-8°C
Sussex Research	>95% (HPLC)	>95%	Solid	Ambient Shipping
ARTIS STANDARDS	>95% (HPLC)	Not Specified	Solid	Not Specified
Simson Pharma	Not Specified	Not Specified	Not Specified	Not Specified

# Experimental Protocols: Bioanalysis of Irbesartan using Irbesartan-d4

**Irbesartan-d4** is predominantly used as an internal standard (IS) in liquid chromatography-tandem mass spectrometry (LC-MS/MS) methods to ensure the accuracy and precision of Irbesartan quantification in biological matrices, such as human plasma. The following sections provide a detailed methodology synthesized from validated bioanalytical procedures.

# Preparation of Stock Solutions, Calibration Standards, and Quality Control Samples

#### 2.1.1. Stock Solutions:

• Irbesartan Stock Solution (1 mg/mL): Accurately weigh and dissolve an appropriate amount of Irbesartan reference standard in methanol.



• Irbesartan-d4 Internal Standard (IS) Stock Solution (1 mg/mL): Accurately weigh and dissolve an appropriate amount of Irbesartan-d4 in methanol.

### 2.1.2. Working Solutions:

- Prepare working solutions for both Irbesartan and Irbesartan-d4 by diluting the stock solutions with a suitable solvent, typically a methanol/water mixture (e.g., 50:50 v/v), to achieve the desired concentrations for spiking into plasma.
- 2.1.3. Calibration Standards (CS) and Quality Control (QC) Samples:
- Prepare calibration standards by spiking blank human plasma with the Irbesartan working solutions to achieve a concentration range that covers the expected in-study sample concentrations (e.g., 10-5000 ng/mL).
- Prepare quality control samples at a minimum of three concentration levels (low, medium, and high) in blank human plasma in the same manner as the calibration standards.

## Sample Preparation from Human Plasma

Two common extraction techniques are employed for the analysis of Irbesartan in plasma: Liquid-Liquid Extraction (LLE) and Solid-Phase Extraction (SPE).

### 2.2.1. Liquid-Liquid Extraction (LLE) Protocol:

- To a 500 μL aliquot of plasma sample (blank, CS, QC, or unknown), add 50 μL of the Irbesartan-d4 working solution.
- Add 50  $\mu$ L of 0.5 N HCl to the plasma sample.
- Add 2.5 mL of an extraction solvent mixture (e.g., diethyl ether:dichloromethane, 70:30 v/v).
- Vortex the mixture for an extended period (e.g., 15 minutes) to ensure thorough extraction.
- Centrifuge the samples to separate the organic and aqueous layers.
- Transfer the organic layer to a clean tube and evaporate to dryness under a stream of nitrogen.



- Reconstitute the dried extract in the mobile phase for LC-MS/MS analysis.
- 2.2.2. Solid-Phase Extraction (SPE) Protocol:
- Condition an appropriate SPE cartridge (e.g., C18) according to the manufacturer's instructions.
- Load the plasma sample, to which the Irbesartan-d4 internal standard has been added, onto the SPE cartridge.
- Wash the cartridge with a weak solvent to remove interferences.
- Elute the analyte and internal standard with a strong organic solvent.
- Evaporate the eluate to dryness and reconstitute in the mobile phase.

## LC-MS/MS Instrumentation and Conditions

The following are typical parameters for the chromatographic separation and mass spectrometric detection of Irbesartan and Irbesartan-d4.

Table 3: Example LC-MS/MS Parameters

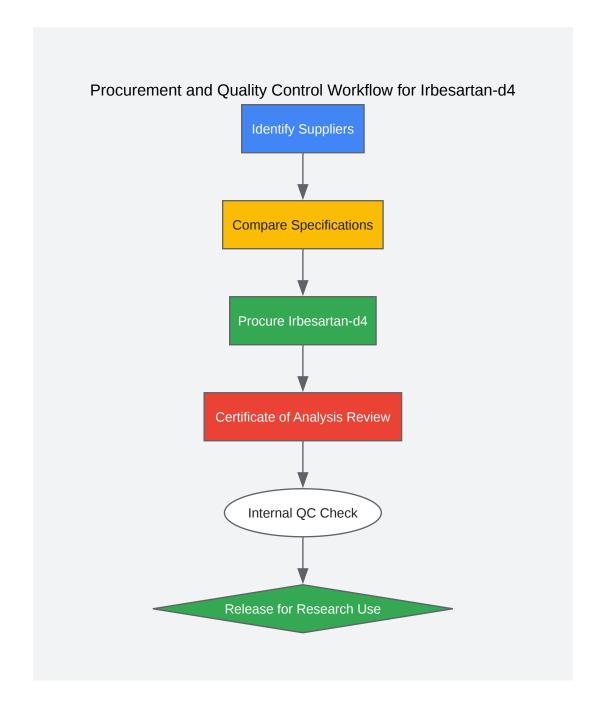


Parameter	Condition		
Liquid Chromatography			
HPLC Column	C18 reverse-phase column (e.g., Ace 5 C18, 100 mm × 4.6 mm, 5 µm)		
Mobile Phase	Methanol and 0.1% formic acid in water (70:30 v/v)		
Flow Rate	1.0 mL/min		
Injection Volume	5-15 μL		
Column Temperature	Ambient or controlled (e.g., 40°C)		
Tandem Mass Spectrometry			
Ionization Mode	Electrospray Ionization (ESI), typically negative mode		
Monitored Transitions (MRM)	Irbesartan: m/z 427.1 $\rightarrow$ 193.0 Irbesartan-d4: m/z 431.1 $\rightarrow$ 193.0		
Dwell Time	~200 ms per transition		

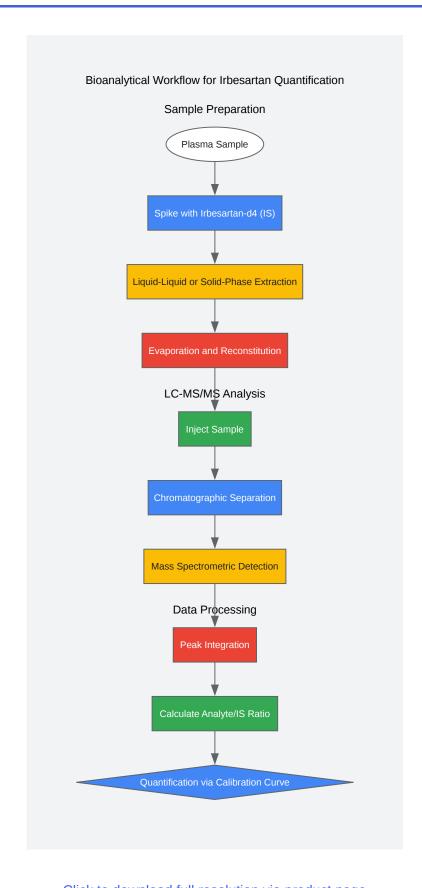
## **Workflow and Process Diagrams**

The following diagrams, generated using the DOT language, illustrate the key workflows in the procurement and utilization of **Irbesartan-d4** for bioanalytical research.









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